

Application Notes and Protocols: Pentylcyclohexyl Acetate in Fragrance Compound Synthesis

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Compound of Interest

Compound Name: *Pentylcyclohexyl acetate*

Cat. No.: *B15347341*

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of the synthesis, properties, and application of **pentylcyclohexyl acetate** and its close analogue, p-tert-butylcyclohexyl acetate (PTBCHA), in the field of fragrance chemistry. Due to the limited availability of specific quantitative data for **pentylcyclohexyl acetate**, data for the structurally and functionally similar PTBCHA is used as a proxy to provide relevant performance insights.

Introduction

Pentylcyclohexyl acetate is a synthetic aroma chemical valued for its pleasant and versatile scent profile. As an ester, it belongs to a class of compounds that are fundamental to the fragrance industry, known for their fruity and floral characteristics. Its cyclohexyl moiety imparts a unique complexity, adding woody and herbal undertones. This ingredient is utilized in a wide array of fragranced products, from fine perfumes to functional products like soaps and detergents, where its stability and substantivity are highly valued.^{[1][2][3]}

The olfactory characteristics of cyclohexyl acetates are significantly influenced by their isomeric forms (cis and trans). For instance, in the closely related p-tert-butylcyclohexyl acetate (PTBCHA), the trans-isomer is described as having a rich, woody odor, while the cis-isomer possesses a more intense and floral character.^{[4][5]} This isomeric difference is a critical consideration in the synthesis and application of these fragrance compounds.

Physicochemical and Olfactory Properties

The properties of **pentylcyclohexyl acetate** are comparable to those of p-tert-butylcyclohexyl acetate (PTBCHA). The following tables summarize the key physicochemical and olfactory data for PTBCHA, which serves as a reliable analogue.

Table 1: Physicochemical Properties of p-tert-Butylcyclohexyl Acetate (PTBCHA)

Property	Value	Reference
CAS Number	32210-23-4	[3][6][7]
Molecular Formula	C ₁₂ H ₂₂ O ₂	[6][7]
Molecular Weight	198.30 g/mol	[6][7]
Appearance	Colorless clear oily liquid	[2]
Boiling Point	228-230 °C at 760 mmHg	[2][4]
Specific Gravity	0.934 - 0.939 g/mL at 25 °C	[2]
Refractive Index	1.450 - 1.454 at 20 °C	[2]
Vapor Pressure	0.103 mmHg at 25 °C (estimated)	[2][7]
Flash Point	>100 °C	[3][8]
Solubility	Soluble in ethanol, kerosene, paraffin oil; very slightly soluble in water.	[2]

Table 2: Olfactory Profile of p-tert-Butylcyclohexyl Acetate (PTBCHA)

Olfactory Characteristic	Description	Reference
Odor Type	Woody, Floral, Fruity, Sweet	[5][6][7][9]
Odor Description	A sophisticated and complex odor with a floral, woody-orris character. Described as sweet, rich, and woody, with notes of cedar, fruit, herbs, and balsam.	[2][7][10]
Substantivity on Blotter	Approximately 8 hours	[2][7]
Typical Use Level	Up to 20% in fragrance concentrate. In consumer products: 0.2% - 10%.	[2][7][11]
Isomer Influence	trans-isomer: Rich, woody. cis-isomer: More intense, floral.	[4][5]

Experimental Protocols

Synthesis of Pentylcyclohexyl Acetate via Fischer Esterification

This protocol describes the synthesis of **pentylcyclohexyl acetate** from 4-pentylcyclohexanol and acetic acid using a strong acid catalyst, a process known as Fischer esterification.[12][13][14]

Materials:

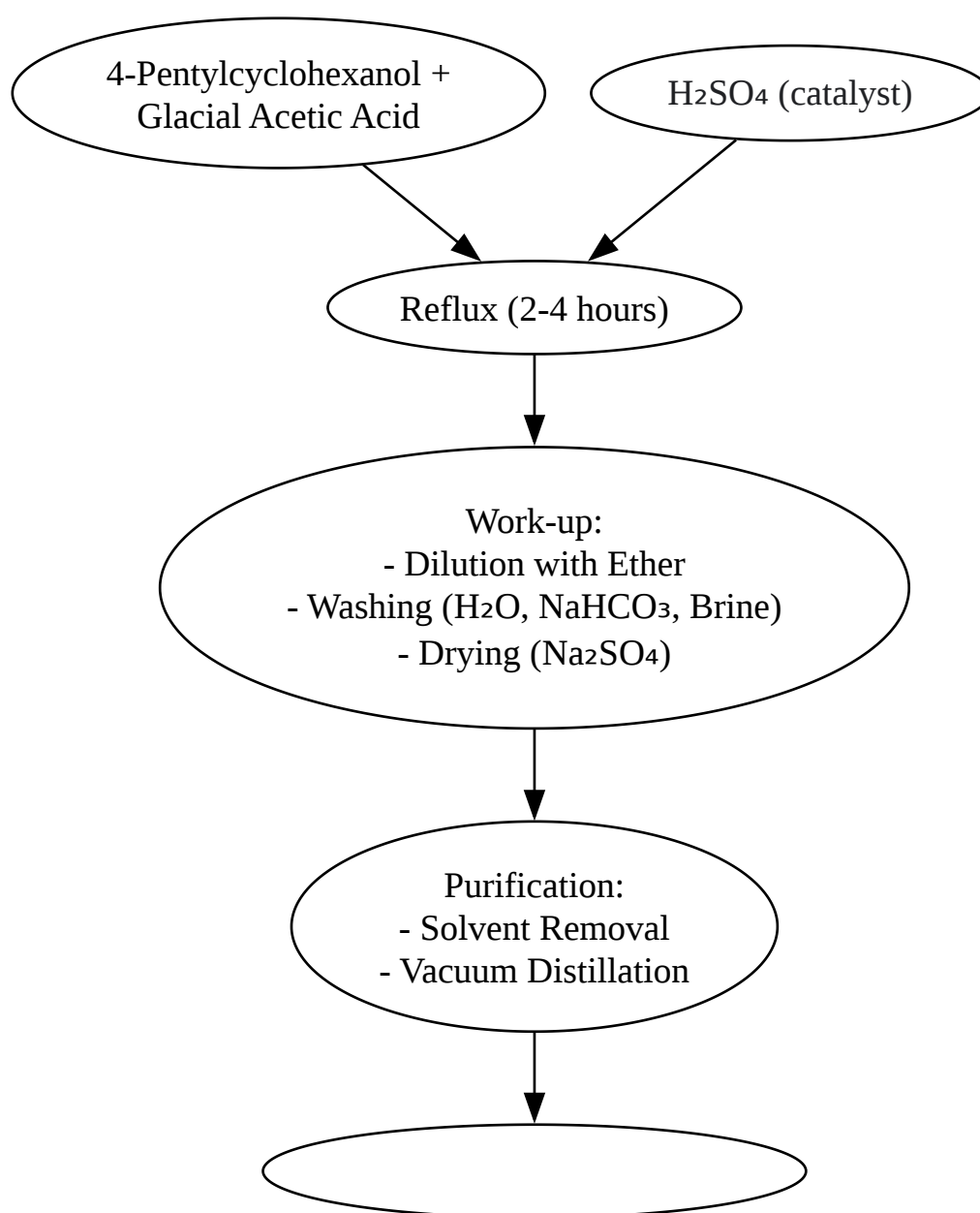
- 4-pentylcyclohexanol
- Glacial acetic acid
- Concentrated sulfuric acid (H₂SO₄) or other acid catalyst (e.g., p-toluenesulfonic acid)
- Anhydrous sodium sulfate (Na₂SO₄)
- Diethyl ether or other suitable extraction solvent

- Saturated sodium bicarbonate solution (NaHCO_3)
- Saturated sodium chloride solution (brine)
- Round-bottom flask
- Reflux condenser
- Heating mantle with magnetic stirring
- Separatory funnel
- Beakers and Erlenmeyer flasks
- Rotary evaporator

Procedure:

- **Reaction Setup:** In a round-bottom flask equipped with a magnetic stir bar, combine 4-pentylcyclohexanol and an excess of glacial acetic acid (typically a 2 to 5-fold molar excess).
- **Catalyst Addition:** Slowly and carefully add a catalytic amount of concentrated sulfuric acid (approximately 1-2% of the total reaction volume) to the stirring mixture.
- **Reflux:** Attach a reflux condenser to the flask and heat the mixture to a gentle reflux using a heating mantle. Maintain the reflux with continuous stirring for 2-4 hours. The progress of the reaction can be monitored by Thin Layer Chromatography (TLC) or Gas Chromatography (GC).
- **Work-up:**
 - Allow the reaction mixture to cool to room temperature.
 - Transfer the mixture to a separatory funnel and dilute with diethyl ether.
 - Wash the organic layer sequentially with water, saturated sodium bicarbonate solution (to neutralize the acid catalyst and excess acetic acid - perform this step carefully to vent any CO_2 produced), and finally with brine.

- Dry the organic layer over anhydrous sodium sulfate.
- Purification:
 - Filter off the drying agent.
 - Remove the solvent using a rotary evaporator.
 - The crude **pentylcyclohexyl acetate** can be further purified by vacuum distillation to yield the final product.



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Gas Chromatography-Mass Spectrometry (GC-MS) Analysis

This protocol provides a general method for the analysis of synthesized **pentylcyclohexyl acetate** to determine its purity and identify any byproducts.

Instrumentation:

- Gas chromatograph coupled with a mass spectrometer (GC-MS)
- Capillary column suitable for fragrance analysis (e.g., DB-5ms, HP-5ms)

GC Conditions (Typical):

- Column: 30 m x 0.25 mm ID, 0.25 μ m film thickness
- Carrier Gas: Helium, constant flow rate (e.g., 1 mL/min)
- Inlet Temperature: 250 °C
- Injection Volume: 1 μ L (split or splitless injection)
- Oven Temperature Program:
 - Initial temperature: 60 °C, hold for 2 minutes
 - Ramp: 5 °C/min to 240 °C
 - Hold at 240 °C for 5 minutes

MS Conditions (Typical):

- Ionization Mode: Electron Ionization (EI) at 70 eV
- Mass Range: m/z 40-400
- Source Temperature: 230 °C

- Quadrupole Temperature: 150 °C
- Solvent Delay: 3-5 minutes

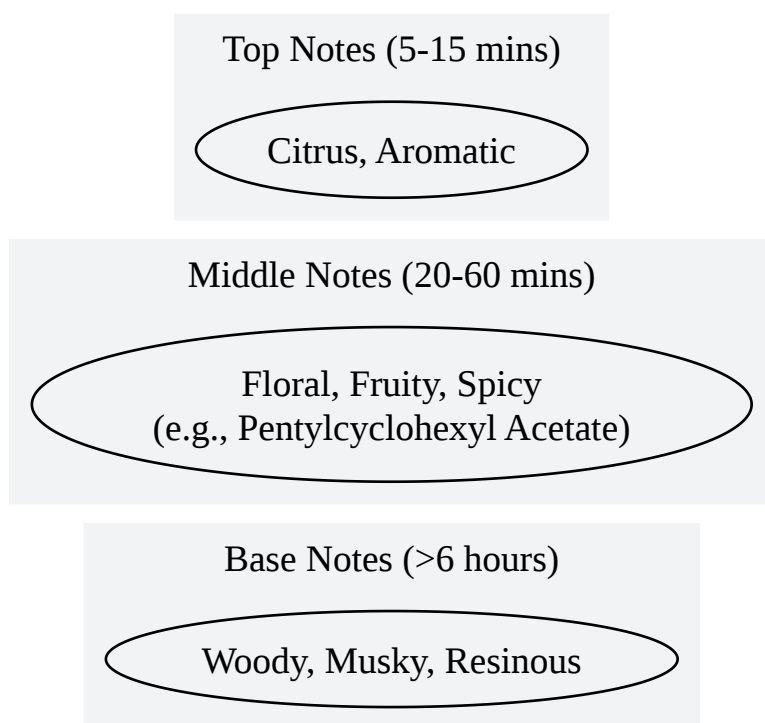
Data Analysis: The resulting chromatogram and mass spectra can be analyzed by comparing the fragmentation patterns with spectral libraries (e.g., NIST, Wiley) to confirm the identity of **pentylcyclohexyl acetate** and any other components in the sample.

Application in Fragrance Formulations

Pentylcyclohexyl acetate is a versatile ingredient that can be incorporated into a wide range of fragrance types. Its woody and floral character makes it an excellent blender, enhancing and modifying other fragrance notes.^{[2][10]}

- Fine Fragrances: It can be used as a middle note to bridge the transition from top notes to base notes, adding a sophisticated woody-floral character.^[15]
- Functional Perfumery: Due to its excellent stability in various media, including alkaline conditions, it is widely used in soaps, detergents, shampoos, and other personal care products.^{[1][3][5]} It contributes to a long-lasting impression of freshness and cleanliness.
- Blending: It blends well with ionones, cedarwood derivatives, and a variety of floral and fruity notes, enriching the overall quality of the fragrance.^{[2][10]}

The logical relationship of a fragrance compound like **pentylcyclohexyl acetate** within a perfume structure can be visualized as part of the fragrance pyramid.

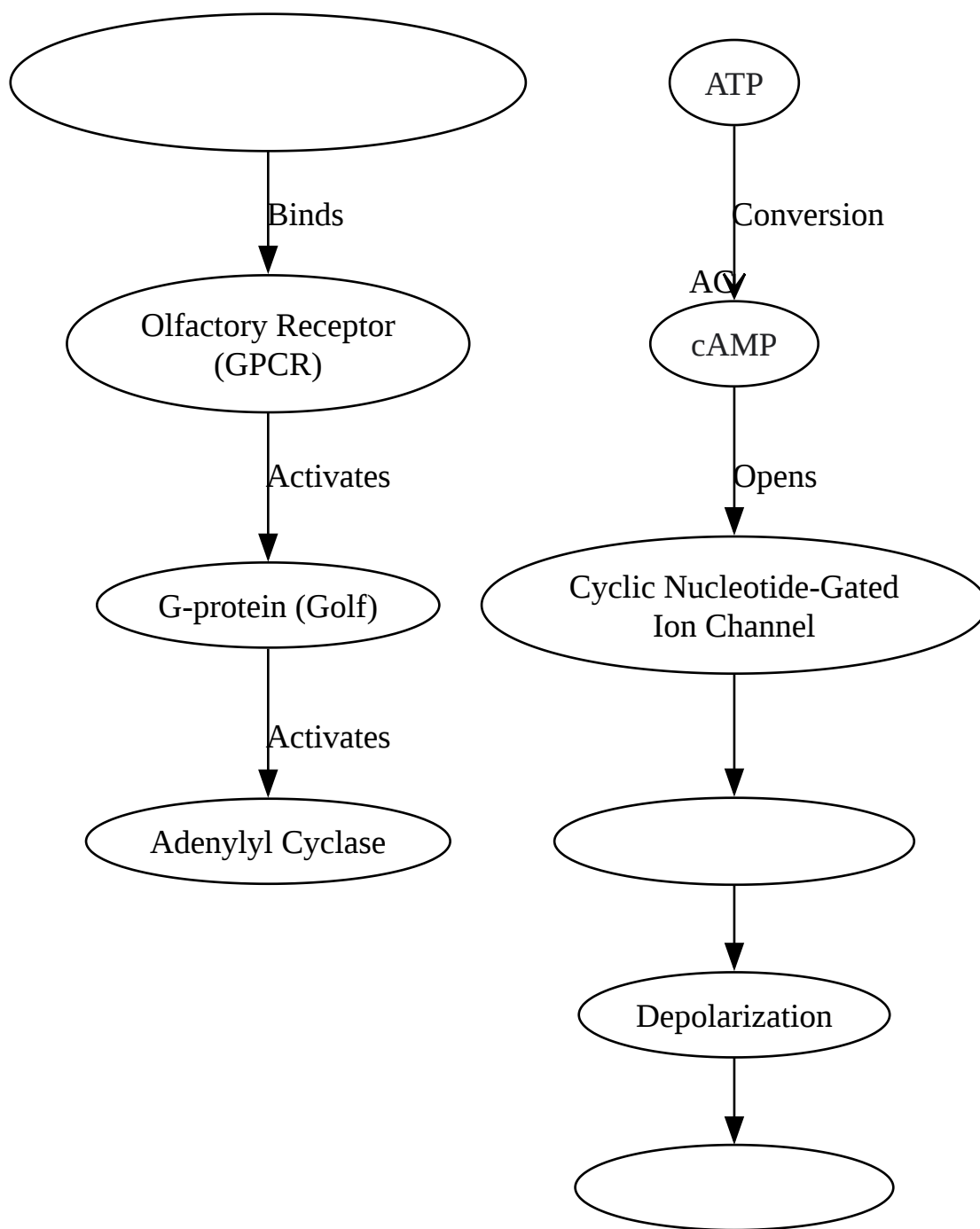


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Olfactory Signaling Pathway

The perception of fragrance molecules like **pentylcyclohexyl acetate** begins with their interaction with olfactory receptors in the nasal cavity. This initiates a complex signaling cascade that results in the perception of smell in the brain.

The binding of an odorant molecule to a G-protein coupled receptor (GPCR) on an olfactory receptor neuron triggers a series of intracellular events. This includes the activation of adenylyl cyclase, leading to an increase in cyclic AMP (cAMP). The elevated cAMP levels open cyclic nucleotide-gated ion channels, causing an influx of Na^+ and Ca^{2+} ions. This depolarizes the neuron, generating an action potential that is transmitted to the olfactory bulb and then to higher cortical areas for processing.



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